

Comparative Analysis of 5-(4-Amidinophenoxy)pentanoic Acid Toxicity

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Compound of Interest

Compound Name: 5-(4-Amidinophenoxy)pentanoic Acid

Cat. No.: B1147099

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comparative toxicological analysis of **5-(4-Amidinophenoxy)pentanoic acid**. Direct experimental toxicity data for this compound is not readily available in the public domain. However, as it is a known metabolite of the drug Pentamidine, this analysis will focus on the well-documented toxicity of its parent compound and compare it with other structurally and functionally related serine protease inhibitors, namely Benzamidine and 4-(2-Aminoethyl)benzenesulfonyl fluoride (AEBSF).

Executive Summary

5-(4-Amidinophenoxy)pentanoic acid is a metabolite of the antimicrobial drug Pentamidine. The toxicity profile of Pentamidine is well-established and characterized by significant multi-organ effects, including nephrotoxicity, hepatotoxicity, cardiotoxicity, and pancreatic toxicity[1][2][3][4][5]. In comparison, Benzamidine, a simple amidine-containing serine protease inhibitor, exhibits moderate acute toxicity and is primarily classified as an irritant[6][7][8][9]. AEBSF is presented as a less toxic alternative to other serine protease inhibitors, with a better safety profile in both in vitro and in vivo studies[10][11]. The potential toxicity of **5-(4-Amidinophenoxy)pentanoic acid** is inferred from the profile of its parent compound, Pentamidine, though metabolic transformation can alter toxicological properties.

Data Presentation

Table 1: Comparative Acute Toxicity Data

Compound	Animal Model	Route of Administration	LD50	Reference
Pentamidine	Mouse	Intraperitoneal	63 mg/kg	[12]
Pentamidine	Mouse	Subcutaneous	120 mg/kg	[12]
Benzamidine	Mouse	Intraperitoneal	580 mg/kg	
AEBSF	Mouse	Intravenous	76 mg/kg	[10]
AEBSF	Rabbit	Oral	0.4 mg/kg	[10]
5-(4-Amidinophenoxy) pentanoic Acid	-	-	Data not available	-

Table 2: Comparative In Vitro Cytotoxicity Data

Compound	Cell Line	Assay	Endpoint	Concentration	Reference
Pentamidine	DH82 (canine macrophage)	Cell viability	Cytotoxic effect	2-20 μ M (after 72h)	[13]
Pentamidine	Human Alveolar Macrophages	Trypan Blue Exclusion	14% viability reduction	10 μ M (at 24h)	[14]
AEBSF	K293 cells (human embryonic kidney)	A β production inhibition	IC50	~1 mM	[15][16]
AEBSF	HS695 & SKN695 (human neuroglioma & neuroblastoma)	A β production inhibition	IC50	~300 μ M	[15][16]
5-(4-Amidinophenoxy)pentanoic Acid	-	-	-	Data not available	-

Table 3: Summary of Observed Toxicities

Compound	Organ Systems Affected	Key Toxic Effects	References
Pentamidine	Kidney, Pancreas, Cardiovascular, Liver, Hematologic	Nephrotoxicity, hypo/hyperglycemia, QT prolongation, arrhythmias, hypotension, elevated liver enzymes, leukopenia, thrombocytopenia.[1]	[1][2][3][4][17][18]
Benzamidine	Skin, Eyes, Respiratory Tract	Irritation.	[6][7][8][9]
AEBSF	-	Considered to have low toxicity compared to other serine protease inhibitors like PMSF.	[10][11]
5-(4-Amidinophenoxy)pentanoic Acid	Unknown	Data not available, but as a metabolite of Pentamidine, a potential for similar target organ toxicities should be considered.	-

Experimental Protocols

Detailed experimental protocols for the cited toxicity studies are found within the referenced publications. The following provides a generalized overview of the methodologies typically employed.

Acute Toxicity (LD50) Determination

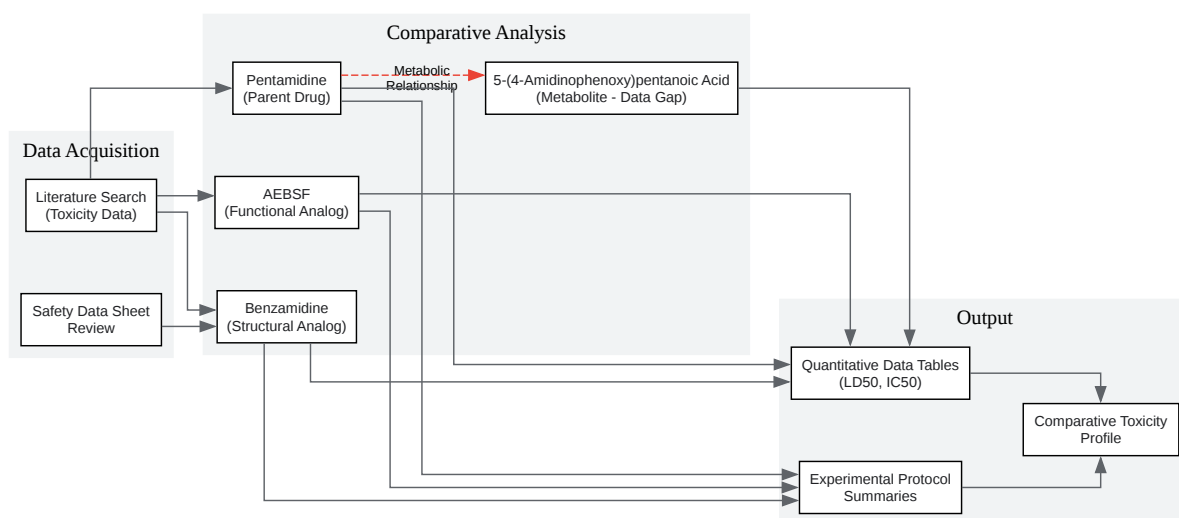
- Principle: To determine the single dose of a substance that causes death in 50% of a group of test animals.

- General Protocol:
 - Groups of animals (e.g., mice) are administered escalating doses of the test compound via a specific route (e.g., intraperitoneal, oral).
 - A control group receives the vehicle alone.
 - Animals are observed for a set period (e.g., 14 days) for signs of toxicity and mortality.
 - The LD50 value is calculated using statistical methods (e.g., Probit analysis).

In Vitro Cytotoxicity Assays

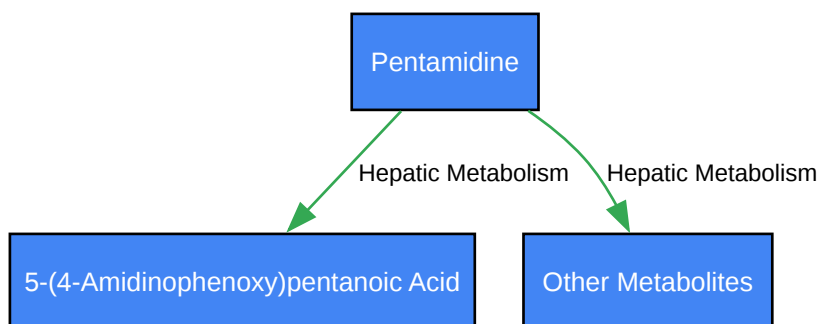
- Principle: To assess the toxic effect of a compound on cultured cells.
- General Protocol (e.g., MTT Assay):
 - Cells are seeded in multi-well plates and allowed to adhere.
 - The cells are then exposed to various concentrations of the test compound for a defined period.
 - A reagent like MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) is added. Viable cells with active metabolism convert MTT into a colored formazan product.
 - The formazan is solubilized, and the absorbance is measured using a spectrophotometer.
 - Cell viability is expressed as a percentage of the untreated control, and IC50 values (the concentration that inhibits 50% of cell viability) can be calculated.

Visualizations



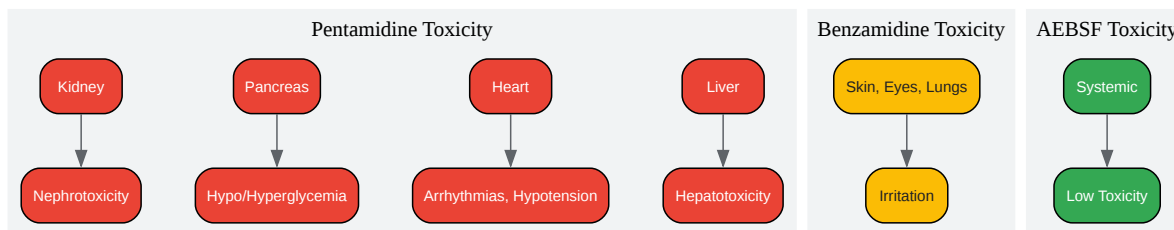
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Caption: Workflow for the comparative toxicity analysis.



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Caption: Metabolic relationship of Pentamidine.



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Caption: Comparative toxicity targets of related compounds.

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